Spectroscopic Characterization of 4-Methoxybutyl Acetate: A Technical Guide

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Compound of Interest

Compound Name:	*4-Methoxybutyl Acetate*
CAS No.:	*15057-11-1*
Cat. No.:	*B077706*

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Introduction

4-Methoxybutyl acetate (CAS No: 15057-11-1), a versatile organic compound, finds applications as a solvent in coatings, inks, and adhesives, and as an intermediate in the synthesis of more complex molecules, including pharmaceuticals.[1] Its molecular structure, featuring both an ether and an ester functional group, imparts unique chemical properties that are of significant interest to researchers and drug development professionals. Accurate structural elucidation and purity assessment are paramount for its effective application, necessitating a thorough understanding of its spectroscopic signature.

This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of **4-methoxybutyl acetate**. It is designed for scientists and researchers, offering both theoretical insights and practical, field-proven protocols for acquiring and interpreting nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. The methodologies described herein are designed to be self-validating, ensuring the generation of reliable and reproducible results.

Molecular Structure and Spectroscopic Overview

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The structure of **4-methoxybutyl acetate** dictates its characteristic spectroscopic features. Understanding the connectivity of the atoms is the first step in predicting and interpreting its spectra.

Caption: Molecular structure of **4-methoxybutyl acetate**.

^{1}H Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

Proton NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms within a molecule. For **4-methoxybutyl acetate**, the spectrum is expected to show five distinct signals corresponding to the five non-equivalent sets of protons.

Predicted ^{1}H NMR Spectral Data

Assignment	Chemical Shift (δ, ppm)	Multiplicity	Integration
a	~2.05	Singlet (s)	3H
b	~4.08	Triplet (t)	2H
c	~1.68	Quintet	2H
d	~1.58	Quintet	2H
e	~3.38	Triplet (t)	2H
f	~3.32	Singlet (s)	3H

Note: These are predicted values based on the analysis of similar structures. Actual experimental values may vary slightly.

Caption: ^{1}H NMR assignments for **4-methoxybutyl acetate**.

Experimental Protocol for ^{1}H NMR Spectroscopy

- Sample Preparation:
  - Accurately weigh 5-20 mg of **4-methoxybutyl acetate**.

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- Dissolve the sample in approximately 0.6 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a clean, dry vial.
- Ensure the sample is fully dissolved. Gentle vortexing or sonication can be used to aid dissolution.
- Using a Pasteur pipette, transfer the solution into a clean 5 mm NMR tube. The liquid level should be between 4.0 and 5.0 cm from the bottom of the tube.
- Cap the NMR tube securely.

- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer's spinner turbine, ensuring the correct depth using a gauge.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to optimize its homogeneity, thereby maximizing spectral resolution.
  - Tune and match the probe for the ^1H nucleus.
  - Set the acquisition parameters, including the number of scans (typically 8-16 for a concentrated sample), spectral width, and relaxation delay.
  - Acquire the free induction decay (FID).
- Data Processing:
  - Apply a Fourier transform to the FID to obtain the frequency-domain spectrum.
  - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
  - Calibrate the chemical shift scale using the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS).
  - Integrate the peaks to determine the relative number of protons for each signal.

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- Analyze the multiplicities (singlet, doublet, triplet, etc.) to deduce the number of neighboring protons.

^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the different carbon environments in a molecule. For **4-methoxybutyl acetate**, seven distinct signals are expected, corresponding to the seven carbon atoms in the structure.

Predicted ^{13}C NMR Spectral Data

Assignment	Chemical Shift (δ, ppm)
1	~171.0 (C=O)
2	~21.0 (CH_3-C=O)
3	~64.0 (O-CH_2)
4	~26.0 (CH_2)
5	~29.0 (CH_2)
6	~70.0 (CH_2-O)
7	~58.5 (O-CH_3)

Note: These are predicted values based on the analysis of similar structures. Actual experimental values may vary slightly.

Caption: ^{13}C NMR assignments for **4-methoxybutyl acetate**.

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation:
  - Prepare a more concentrated sample than for ^{1}H NMR, typically 20-50 mg of **4-methoxybutyl acetate** in 0.6 mL of deuterated solvent.
- Instrument Setup and Data Acquisition:

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- Follow the same initial steps as for ^{1}H NMR (locking, shimming).
- Tune and match the probe for the ^{13}C nucleus.
- Set the acquisition parameters. Due to the low natural abundance of ^{13}C, a larger number of scans will be required. A proton-decoupled experiment is standard to simplify the spectrum to single lines for each carbon.

- Data Processing:
  - Process the data similarly to ^{1}H NMR (Fourier transform, phasing, and calibration). The solvent peak (e.g., $CDCl_3$ at 77.16 ppm) is used for referencing.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **4-methoxybutyl acetate** will be dominated by absorptions corresponding to the ester and ether groups.

Predicted IR Spectral Data

Wavenumber (cm^{-1})	Functional Group	Vibration
~1740	Ester	C=O stretch
~1240	Ester	C-O stretch
~1120	Ether	C-O-C stretch
2950-2850	Alkane	C-H stretch

Experimental Protocol for ATR-FTIR Spectroscopy

Attenuated Total Reflectance (ATR) is a convenient sampling technique for liquid samples.

- Instrument Preparation:
  - Ensure the ATR crystal is clean. Wipe it with a soft tissue dampened with a suitable solvent (e.g., isopropanol) and allow it to dry completely.

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- Record a background spectrum of the clean, empty ATR crystal.

- Sample Analysis:
  - Place a small drop of **4-methoxybutyl acetate** onto the center of the ATR crystal.
  - Acquire the sample spectrum.
  - After the measurement, clean the ATR crystal thoroughly.

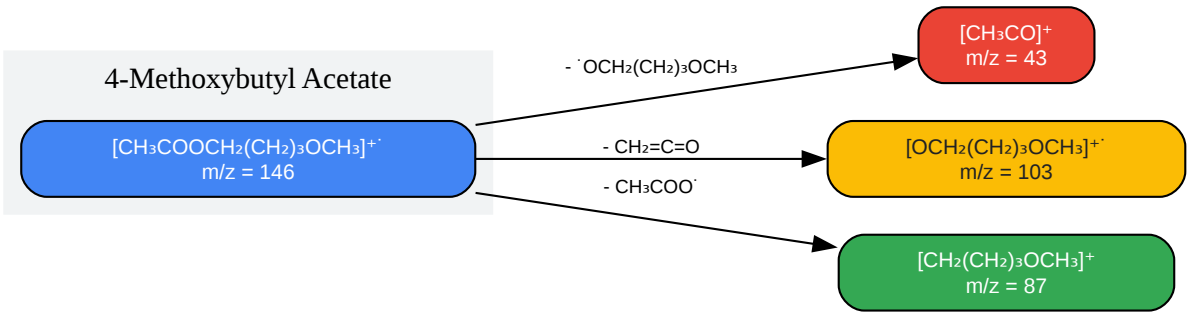
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern, which can be used for structural elucidation. For **4-methoxybutyl acetate** ($C_7H_{14}O_3$), the molecular weight is 146.18 g/mol .

Predicted Mass Spectrum Fragmentation

In electron ionization (EI) mass spectrometry, the molecular ion (M^+) peak at m/z 146 may be observed. Common fragmentation pathways for esters include the loss of the alkoxy group and McLafferty rearrangement.

- m/z 43: $[CH_3CO]^+$ (Acylium ion), often the base peak.
- m/z 87: $[M - OCH_2CH_2CH_2OCH_3]^+$ or cleavage at the ester C-O bond.
- m/z 73: $[CH_2(OH)OCH_2CH_3]^+$ from rearrangement.
- m/z 59: $[CH_3OCH_2]^+$.



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Caption: Predicted major fragmentation pathways of **4-methoxybutyl acetate** in EI-MS.

Experimental Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation:
  - Prepare a dilute solution of **4-methoxybutyl acetate** (e.g., 100 ppm) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrument Setup and Data Acquisition:
  - Set the GC parameters, including the injection port temperature, oven temperature program, and carrier gas flow rate.
  - Set the MS parameters, including the ionization mode (typically electron ionization at 70 eV), mass range to be scanned, and detector voltage.
  - Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
- Data Analysis:
  - Analyze the total ion chromatogram (TIC) to identify the peak corresponding to **4-methoxybutyl acetate**.
  - Extract the mass spectrum for that peak.
  - Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Conclusion

The combination of ^{1}H NMR, ^{13}C NMR, IR, and MS provides a powerful and comprehensive toolkit for the unambiguous identification and characterization of **4-methoxybutyl acetate**. This guide has outlined the expected spectral features based on its molecular structure and provided robust, step-by-step protocols for data acquisition. By following these methodologies,

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researchers, scientists, and drug development professionals can ensure the quality and integrity of their work involving this important chemical compound.

References

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Sources

- 1. chemlab.truman.edu [chemlab.truman.edu]
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